

An In-depth Technical Guide to 3-Methylbenzamide (CAS 618-47-3)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Methylbenzamide** (CAS 618-47-3), a versatile aromatic amide with significant potential in organic synthesis and pharmaceutical development. This document details its chemical and physical properties, provides established experimental protocols for its synthesis and purification, and presents a thorough analysis of its spectroscopic data. Furthermore, it explores the compound's biological activities, with a particular focus on its role as an inhibitor of dopamine synthesis, a mechanism with potential therapeutic implications for neurodegenerative disorders such as Parkinson's disease. All quantitative data is summarized in structured tables for ease of reference, and key processes are visualized through diagrams generated using Graphviz.

Chemical and Physical Properties

3-Methylbenzamide is a white crystalline solid at room temperature.[1] It is an aromatic amide derived from toluene, with a methyl group at the meta-position relative to the amide functional group.[1] This substitution pattern influences its electronic properties and reactivity. The presence of the amide group allows for hydrogen bonding, affecting its physical characteristics. [1] It is generally soluble in organic solvents like ethanol and ether and shows lower solubility in water due to its hydrophobic aromatic core.[1]

Table 1: Physical and Chemical Properties of **3-Methylbenzamide**



Property	Value	Reference
CAS Number	618-47-3	[1]
Molecular Formula	C ₈ H ₉ NO	[1]
Molecular Weight	135.16 g/mol	[2]
Melting Point	94-96 °C	[2]
Boiling Point	288 °C	[3]
Density	1.0804 g/cm ³	[4]
Appearance	White crystalline solid [1]	
Synonyms	m-Toluamide, 3-Toluamide, m- [1] Methylbenzamide	
InChI Key	WGRPQCFFBRDZFV- UHFFFAOYSA-N	
SMILES	CC1=CC=CC(=C1)C(N)=O	

Synthesis and Purification Synthesis from 3-Methylbenzoyl Chloride and Ammonia

A common and efficient method for the synthesis of **3-Methylbenzamide** is the reaction of **3-methylbenzoyl** chloride with ammonia. This reaction proceeds via a nucleophilic acyl substitution mechanism.

Experimental Protocol:

- In a well-ventilated fume hood, dissolve 3-methylbenzoyl chloride (1 equivalent) in a suitable anhydrous solvent such as diethyl ether or dichloromethane in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add a concentrated aqueous solution of ammonia (a slight excess, ~1.1 equivalents)
 dropwise to the stirred solution of 3-methylbenzoyl chloride. The reaction is exothermic, and



the temperature should be maintained below 10 °C.

- After the addition is complete, continue stirring the reaction mixture at room temperature for 1-2 hours to ensure the reaction goes to completion.
- The crude **3-Methylbenzamide** will precipitate out of the solution. Collect the solid by vacuum filtration and wash it with cold water to remove any ammonium chloride byproduct.
- The crude product can then be purified by recrystallization.



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Synthesis workflow for **3-Methylbenzamide**.

Purification by Recrystallization

Recrystallization is a standard technique for purifying solid organic compounds.[3] The choice of solvent is crucial for effective purification.

Experimental Protocol:

- Transfer the crude 3-Methylbenzamide to an Erlenmeyer flask.
- Add a minimal amount of a suitable hot solvent (e.g., a mixture of ethanol and water, or toluene) to dissolve the solid completely.[3]
- If colored impurities are present, a small amount of activated charcoal can be added to the hot solution, which is then hot filtered to remove the charcoal.
- Allow the hot, saturated solution to cool slowly to room temperature. Crystals of 3-Methylbenzamide will form as the solubility decreases.



- Further cooling in an ice bath can maximize the yield of the crystals.
- Collect the purified crystals by vacuum filtration, washing them with a small amount of the cold recrystallization solvent to remove any remaining soluble impurities.[5]
- Dry the crystals in a desiccator or a vacuum oven to remove any residual solvent.

Spectroscopic Data

The structure of **3-Methylbenzamide** can be confirmed by various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Table 2: ¹H NMR Spectroscopic Data for **3-Methylbenzamide** (in CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Reference
7.65	S	1H	Ar-H	[6]
7.59-7.51	m	1H	Ar-H	[6]
7.45-7.42	m	2H	Ar-H	[6]
6.19	br s	2H	-NH2	[6]
2.39	S	3H	-СН₃	[6]

Table 3: 13C NMR Spectroscopic Data for **3-Methylbenzamide** (in CDCl₃)



Chemical Shift (δ, ppm)	Assignment	Reference
170.54	C=O	[6]
138.34	Ar-C	[6]
133.52	Ar-C	[6]
132.82	Ar-C	[6]
128.65	Ar-CH	[6]
128.16	Ar-CH	[6]
124.48	Ar-CH	[6]
21.33	-СН₃	[6]

Table 4: Key IR Absorption Bands for **3-Methylbenzamide**

Wavenumber (cm ⁻¹)	Intensity	Assignment	Reference
~3400-3200	Strong, Broad	N-H stretch (amide)	[7]
~1660	Strong	C=O stretch (amide I)	[7]
~1600	Medium	N-H bend (amide II)	[7]
~3050	Medium	Aromatic C-H stretch	[7]
~2950	Medium	Aliphatic C-H stretch	[7]

Table 5: Mass Spectrometry Data for **3-Methylbenzamide**

m/z	Relative Intensity	Assignment	Reference
135	High	Molecular ion [M]+	[8]
119	High	[M - NH ₂]+	[8]
91	High	[C ₇ H ₇] ⁺ (tropylium ion)	[8]



Biological Activity and Applications

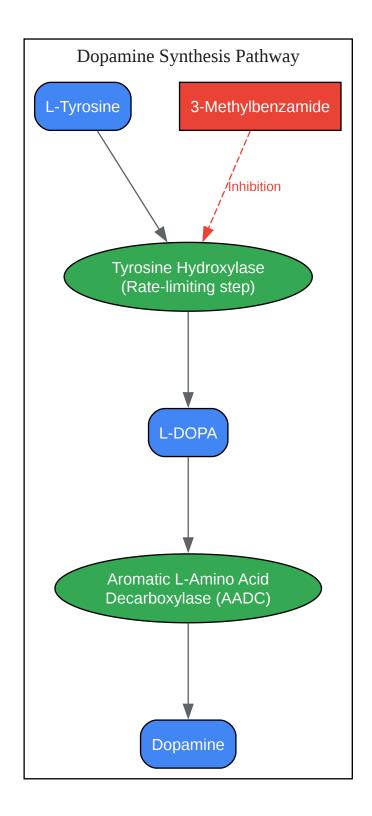
3-Methylbenzamide has garnered interest in the field of drug development due to its potential biological activities. It is primarily recognized for its role as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[1]

Inhibition of Dopamine Synthesis

One of the most significant reported biological activities of **3-Methylbenzamide** is its ability to inhibit the enzyme that catalyzes the conversion of tyrosine to dopamine.[9] This suggests a potential therapeutic application in conditions characterized by excessive dopamine production or for modulating dopaminergic pathways. This inhibitory action is particularly relevant to research in neurodegenerative disorders like Parkinson's disease, where the regulation of dopamine levels is a key therapeutic strategy.[9]

The synthesis of dopamine is a critical pathway in the central nervous system. The rate-limiting step is the conversion of L-tyrosine to L-DOPA, catalyzed by the enzyme tyrosine hydroxylase.





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Inhibition of the dopamine synthesis pathway.



Other Reported Activities

Preliminary studies have also indicated that **3-Methylbenzamide** may have effects on the cardiovascular system, including causing a decrease in blood pressure and blood viscosity.[9] Furthermore, it has been shown to bind with high affinity to plasma proteins such as albumin and alpha **1-**acid glycoprotein, an important consideration for its pharmacokinetic profile.[9]

Safety and Handling

3-Methylbenzamide should be handled with appropriate safety precautions in a laboratory setting. It is classified as an irritant to the eyes, respiratory system, and skin. Therefore, personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust. In case of contact with skin or eyes, the affected area should be rinsed immediately with plenty of water.

Conclusion

3-Methylbenzamide is a valuable compound for researchers and scientists in the fields of organic chemistry and drug discovery. Its straightforward synthesis, well-characterized spectroscopic properties, and intriguing biological activities, particularly its potential as a modulator of dopamine synthesis, make it a subject of ongoing interest. This technical guide provides a solid foundation of data and protocols to facilitate further research and development involving this compound.

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